

# solubility of 4-Bromo-1-butyne in organic solvents

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## Compound of Interest

Compound Name: 4-Bromo-1-butyne

Cat. No.: B1278893

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An In-depth Technical Guide to the Solubility of **4-Bromo-1-butyne** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility of **4-bromo-1-butyne**, a key intermediate in various organic syntheses. Understanding its solubility is crucial for reaction optimization, purification, and formulation in drug development and chemical manufacturing.

## Physicochemical Properties of 4-Bromo-1-butyne

A summary of the key physicochemical properties of **4-bromo-1-butyne** is presented below. These properties influence its solubility characteristics.

Property	Value	Reference
Chemical Formula	C <sub>4</sub> H <sub>5</sub> Br	[1]
Molecular Weight	132.99 g/mol	[2][3]
Appearance	Colorless to light yellow liquid	[1][4]
Density	1.417 g/mL at 25 °C	[2][5]
Boiling Point	110-118 °C	[1][6]
Flash Point	24 °C (75 °F)	[2][6]
Refractive Index	n <sub>20</sub> /D 1.481	[2][5]

## Solubility Profile of 4-Bromo-1-butyne

While specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **4-bromo-1-butyne** in a range of organic solvents is not extensively documented in publicly available literature, qualitative descriptions indicate its general behavior. **4-Bromo-1-butyne** is characterized as being soluble in many common organic solvents but immiscible with water.[1][4][6] This is consistent with the general principle that haloalkanes, while polar, are more soluble in organic solvents than in water because they cannot form strong hydrogen bonds with water molecules.[7][8][9]

The table below summarizes the available qualitative solubility information.

Solvent	Qualitative Solubility	Reference
Water	Immiscible	[4][6]
Chloroform	Soluble / Slightly Soluble	[1][4]
Methanol	Slightly Soluble	[1][4]
Ethanol	Soluble	[1]
Acetone	Soluble	[1]

## Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data, the following general experimental protocol for determining the solubility of a liquid solute (like **4-bromo-1-butyne**) in an organic solvent can be adapted.

Objective: To determine the saturation solubility of **4-bromo-1-butyne** in a selected organic solvent at a specific temperature.

Materials:

- **4-Bromo-1-butyne** (solute)
- Selected organic solvent (e.g., acetone, dichloromethane, THF)
- Analytical balance
- Temperature-controlled shaker or water bath
- Volumetric flasks
- Pipettes
- Syringe filters (chemically resistant, e.g., PTFE)
- Gas chromatograph (GC) or other suitable analytical instrument
- Vials with screw caps

Methodology:

- Preparation of Saturated Solution:
  - Add an excess amount of **4-bromo-1-butyne** to a known volume of the organic solvent in a sealed vial. The presence of a separate, undissolved phase of **4-bromo-1-butyne** is necessary to ensure saturation.

- Place the vial in a temperature-controlled shaker or water bath set to the desired experimental temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
  - After the equilibration period, cease agitation and allow the mixture to stand undisturbed at the constant temperature for several hours to allow the undissolved solute to settle.
  - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette.
  - Immediately filter the collected sample through a syringe filter into a pre-weighed volumetric flask to remove any undissolved microdroplets.
  - Determine the mass of the collected filtrate.
- Quantification:
  - Prepare a series of standard solutions of **4-bromo-1-butyne** in the same solvent with known concentrations.
  - Analyze the filtered sample and the standard solutions using a calibrated analytical method, such as Gas Chromatography (GC) with a Flame Ionization Detector (FID).
  - Construct a calibration curve from the analysis of the standard solutions.
  - Determine the concentration of **4-bromo-1-butyne** in the filtered sample by comparing its response to the calibration curve.
- Data Calculation:
  - Express the solubility in desired units, such as grams of solute per 100 mL of solvent (g/100 mL) or moles of solute per liter of solution (mol/L).

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining and applying solubility data in a research setting.



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Caption: Workflow for solubility determination and application.

## Applications in Organic Synthesis

The solubility of **4-bromo-1-butyne** in organic solvents is critical for its use as a reactant in various chemical transformations. It is employed in the synthesis of:

- Macrocycles via cobalt-mediated [2+2+2] co-cyclotrimerization.[5]
- 2,4,5-trisubstituted oxazoles through gold-catalyzed cycloadditions.[5]
- 1,3,4-oxadiazoles via intramolecular 1,3-dipolar cycloaddition.[5]

- Lactones bearing alkynes for reductive cyclization.[5]
- Substituted  $\alpha$ -pyrones using gold-catalyzed coupling reactions.[5]

Effective dissolution in a suitable solvent is the first step to ensuring homogeneous reaction conditions and achieving high yields in these synthetic procedures.

## Safety and Handling

**4-Bromo-1-butyne** is a flammable liquid and is toxic if swallowed.[3][10] It may also cause an allergic skin reaction.[3] Therefore, it should be handled in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves and safety goggles.[2] It is incompatible with strong oxidizing agents and should be stored in a refrigerator.[6]

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